

Personal protective equipment for handling 5-Chloronicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloronicotinaldehyde

Cat. No.: B056269

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Essential Safety and Handling Guide for 5-Chloronicotinaldehyde

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **5-Chloronicotinaldehyde** (CAS No. 113118-82-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-Chloronicotinaldehyde is a hazardous chemical that requires careful handling. The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.
- Serious Eye Irritation: Can cause serious and potentially damaging eye irritation.
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling this compound:

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn over goggles when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or punctures before each use and replace them immediately if contaminated. For prolonged handling, consider double-gloving.
Body Protection	Laboratory Coat	A flame-resistant lab coat or a 100% cotton lab coat should be worn and fully buttoned to provide a barrier against accidental splashes.
Respiratory Protection	Respirator (if needed)	All handling of 5-Chloronicotinaldehyde should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Quantitative Data

While specific toxicological data for **5-Chloronicotinaldehyde** is not readily available, data for structurally related compounds can provide an indication of potential hazards. The following table includes physical and chemical properties for isomers of chloronicotinaldehyde and toxicity data for the related compound 2-Chloropyridine.

Property	Value	Notes and Source
Chemical Formula	C ₆ H ₄ CINO	
Molecular Weight	141.56 g/mol	
Melting Point	50-54 °C (for 2-Chloronicotinaldehyde) 77-81 °C (for 6-Chloronicotinaldehyde)[1][2]	The exact melting point for 5-Chloronicotinaldehyde may vary.
Boiling Point	119 °C at 30 Torr (for 2-Chloronicotinaldehyde)[1]	The boiling point at atmospheric pressure will be higher.
Acute Toxicity (Oral)	LD50 = 342 mg/kg (Rat) for 2-Chloropyridine[3]	This data is for a related compound and should be used for illustrative purposes only. Lethal Dose, 50% is the dose that is lethal to 50% of the tested population.[4]
Acute Toxicity (Dermal)	LD50 = 64 mg/kg (Rabbit) for 2-Chloropyridine[3]	This data is for a related compound and should be used for illustrative purposes only.
Acute Toxicity (Inhalation)	LC50 ≤ 6.05 mg/L (Rat, 6h) for 2-Chloropyridine[3]	This data is for a related compound and should be used for illustrative purposes only. Lethal Concentration, 50% is the concentration in air that is lethal to 50% of the tested population.[4]

Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood Verification: Ensure the chemical fume hood is operational and has a current certification.
- Gather Materials: Assemble all necessary equipment, including PPE, spill cleanup materials, and waste containers, within the fume hood.
- Don PPE: Put on all required PPE as specified in the table above.

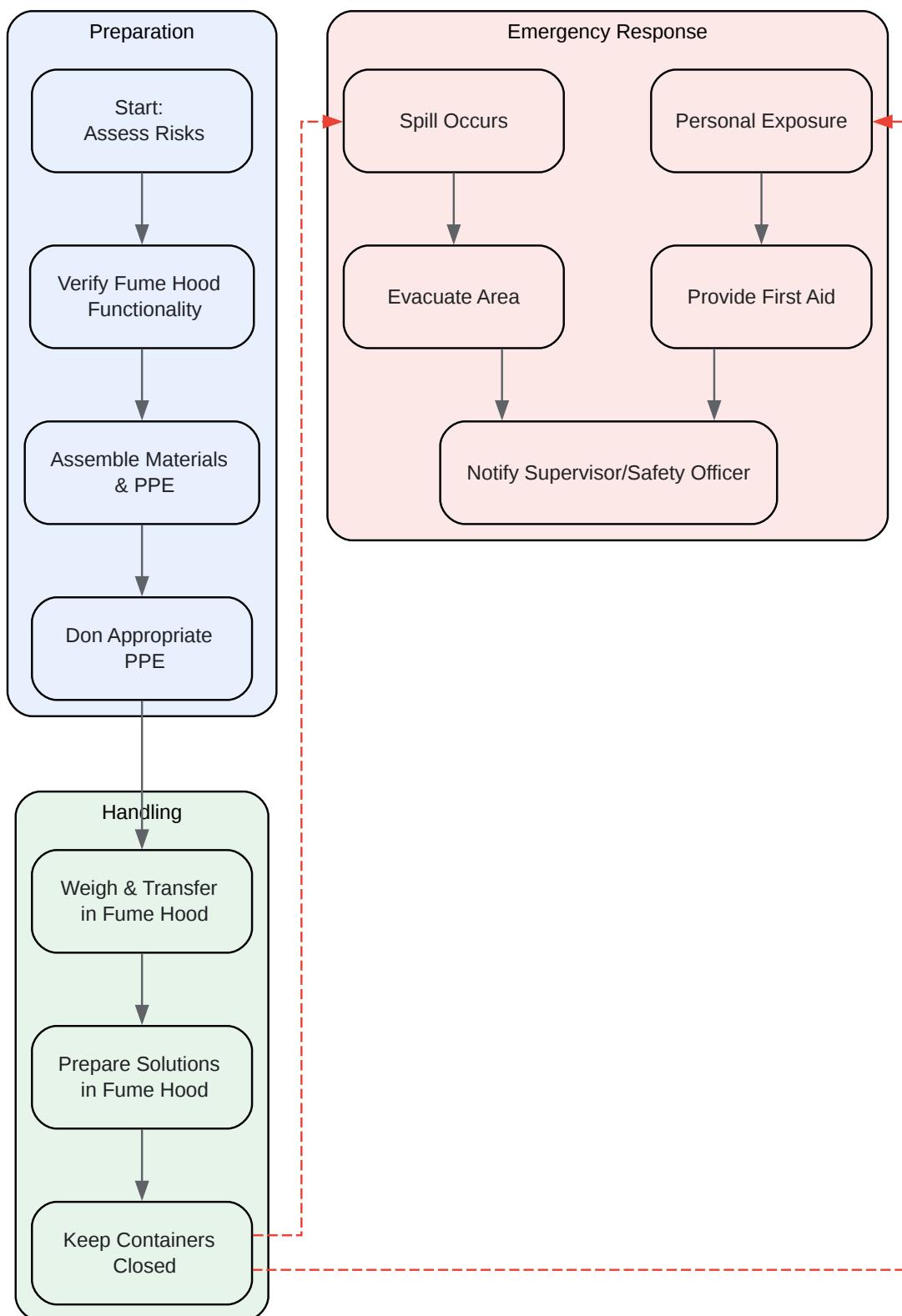
Handling

- Weighing and Transferring: Conduct all weighing and transferring of solid **5-Chloronicotinaldehyde** within the fume hood to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep Containers Closed: Keep all containers of **5-Chloronicotinaldehyde** tightly sealed when not in use.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- Spill: For small spills within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand). For larger spills, evacuate the area and contact the appropriate emergency response team.



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Caption: Workflow for safely handling 5-Chloronicotinaldehyde.

Disposal Plan

Proper disposal of **5-Chloronicotinaldehyde** and contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation

- Solid Waste: Unused **5-Chloronicotinaldehyde** and contaminated disposable items (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic solids.
- Liquid Waste: Solutions containing **5-Chloronicotinaldehyde** should be collected in a separate, labeled hazardous waste container for halogenated organic liquids.

Chemical Neutralization of Aldehyde Waste (for liquid waste)

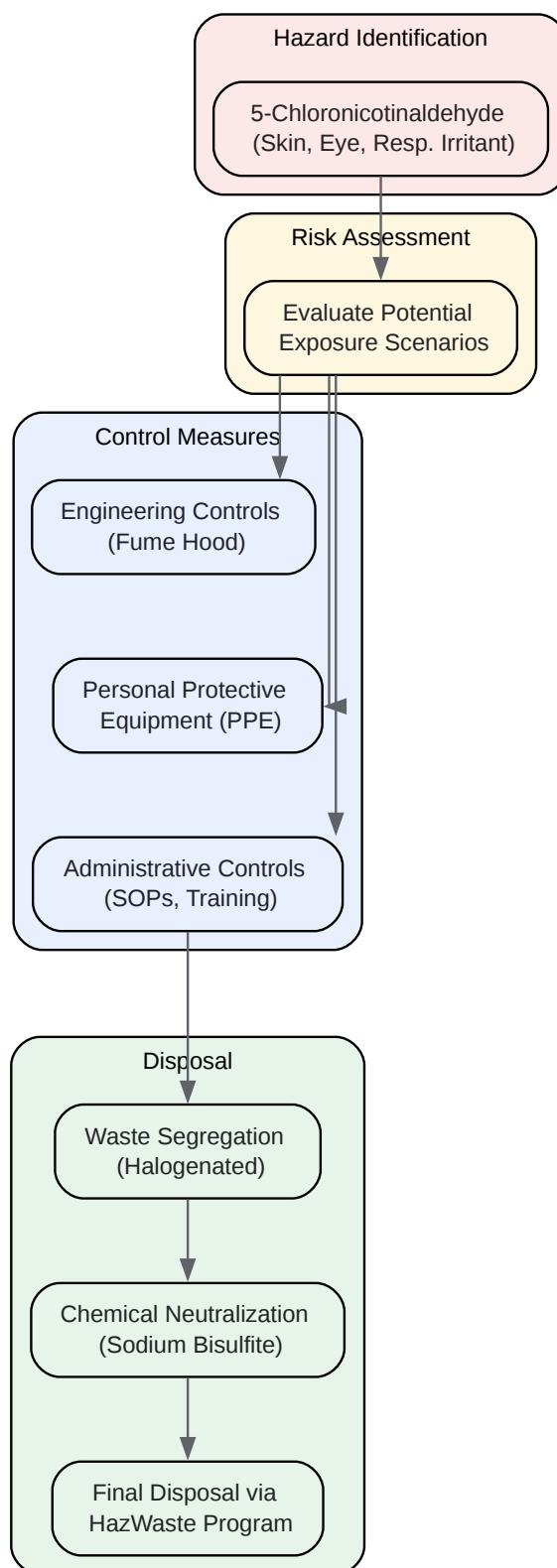
For liquid waste containing **5-Chloronicotinaldehyde**, a chemical neutralization step can be performed to reduce its reactivity before final disposal. This procedure should be carried out in a fume hood with appropriate PPE.

Experimental Protocol: Neutralization with Sodium Bisulfite

This protocol is adapted for the neutralization of aromatic aldehydes.

- Preparation: In a suitable container within a fume hood, dissolve the **5-Chloronicotinaldehyde** waste in a minimal amount of a water-miscible solvent like methanol.
- Reaction: Slowly add a freshly prepared saturated aqueous solution of sodium bisulfite to the aldehyde solution with stirring. An excess of the bisulfite solution should be used to ensure complete reaction.
- Mixing: Continue stirring the mixture for at least 30 minutes to allow for the formation of the bisulfite adduct.
- pH Check: Check the pH of the solution to ensure it is near neutral.

- Disposal: The resulting neutralized solution should be collected in a designated hazardous waste container for aqueous waste and disposed of through the institution's hazardous waste management program.



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Caption: Logical relationship of hazard management for **5-Chloronicotinaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloronicotinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056269#personal-protective-equipment-for-handling-5-chloronicotinaldehyde]

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